

Butyl Benzoate Solubility in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Butyl Benzoate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **butyl benzoate** in various organic solvents. **Butyl benzoate**, an ester of benzoic acid and butanol, is a colorless to pale yellow oily liquid with a mild, fruity, balsamic odor.^{[1][2]} It finds extensive use as a solvent for cellulose ethers, a dye carrier for textiles, a fragrance ingredient, and a plasticizer.^{[1][2][3]} Understanding its solubility characteristics is crucial for its effective application in research, development, and various industrial processes.

Physicochemical Properties of Butyl Benzoate

A summary of the key physicochemical properties of **butyl benzoate** is presented in Table 1.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molecular Weight	178.23 g/mol
Appearance	Colorless to pale yellow oily liquid[1][2]
Boiling Point	249 °C[2]
Melting Point	-22 °C
Density	1.01 g/mL at 25 °C[2]
Refractive Index	n ₂₀ /D 1.498[2]

Solubility of Butyl Benzoate

Butyl benzoate's solubility is governed by its chemical structure, which includes a non-polar benzene ring and a butyl chain, as well as a polar ester group. This amphiphilic nature dictates its solubility in various solvents.

Solubility in Water

Butyl benzoate is generally considered to be practically insoluble or has very limited solubility in water.[4][5][6] The large hydrophobic benzene ring and butyl group are the primary reasons for its poor aqueous solubility.[4] Various sources report slightly different quantitative values for its water solubility, as shown in Table 2.

Solvent	Solubility	Temperature
Water	59 mg/L[5][7]	25 °C
Water	34.1 mg/L[2]	20 °C
Water	0.06 g/L	Not Specified

Solubility in Organic Solvents

Butyl benzoate exhibits good solubility in a range of organic solvents.[4] This is attributed to the principle of "like dissolves like," where its non-polar and moderately polar characteristics

allow it to interact favorably with many organic solvents. While precise quantitative data is not readily available in the public domain for many common solvents, qualitative descriptions and some specific values have been reported. This information is summarized in Table 3. It is also reported to be miscible with oils and hydrocarbons.^[5]

Solvent	Solubility
Alcohol	Soluble ^[5] ^[7] ^[8]
95% Ethanol	Soluble ^[2]
Ether	Soluble ^[5] ^[9]
Acetone	Soluble ^[5]
Propylene Glycol	Poorly Soluble ^[2]
Oil	Soluble ^[2]

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data in a specific solvent system, experimental determination is recommended. The following section details a standard protocol for determining the solubility of a liquid solute, like **butyl benzoate**, in a liquid solvent.

The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a substance in a solvent.

Materials:

- **Butyl benzoate** (solute)
- Organic solvent of interest
- Thermostatically controlled shaker or water bath
- Analytical balance

- Volumetric flasks and pipettes
- Centrifuge (optional)
- Appropriate analytical instrument for quantification (e.g., GC, HPLC, UV-Vis spectrophotometer)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **butyl benzoate** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of a separate phase of **butyl benzoate** ensures that the solvent is saturated.
- **Equilibration:** Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The agitation should be vigorous enough to promote mixing but not so vigorous as to cause emulsification.
- **Phase Separation:** After equilibration, cease agitation and allow the mixture to stand undisturbed at the constant temperature for a period to allow for the separation of the undissolved solute from the saturated solution. If necessary, centrifugation can be used to facilitate a clear separation.
- **Sampling:** Carefully withdraw a known volume of the clear, saturated supernatant (the solvent layer). It is critical to avoid disturbing the undissolved solute layer during this step.
- **Dilution:** Dilute the collected sample gravimetrically or volumetrically with a suitable solvent to a concentration that falls within the working range of the chosen analytical method.
- **Quantification:** Analyze the diluted sample using a pre-calibrated analytical method (e.g., gas chromatography) to determine the concentration of **butyl benzoate**.
- **Calculation:** Calculate the solubility of **butyl benzoate** in the solvent, typically expressed in g/100 mL or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of **butyl benzoate** solubility using the shake-flask method.

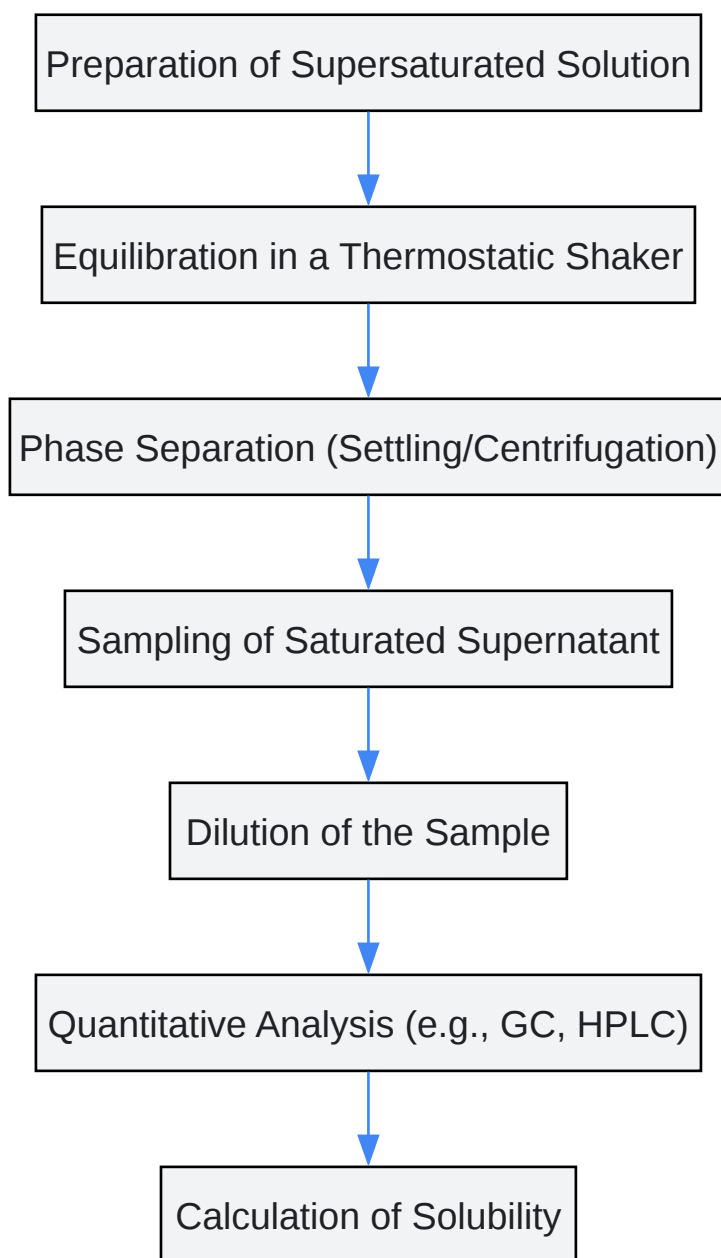


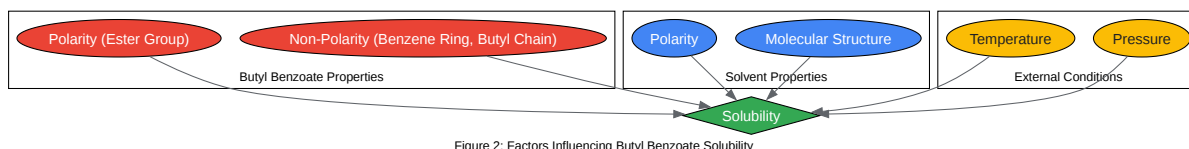
Figure 1: Experimental Workflow for Solubility Determination

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Caption: Experimental Workflow for Solubility Determination.

Factors Influencing Butyl Benzoate Solubility

The solubility of **butyl benzoate** is influenced by several factors related to both the solute and the solvent, as well as external conditions.



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Caption: Factors Influencing **Butyl Benzoate** Solubility.

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